

Spectroscopic Properties of 5-Fluorobenzofuroxan: A Technical Guide

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Compound of Interest

Compound Name: 5-Fluorobenzofuroxan

Cat. No.: B1633592

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This technical guide provides a comprehensive overview of the anticipated spectroscopic properties of **5-fluorobenzofuroxan**. Designed for researchers, scientists, and professionals in drug development, this document outlines the expected nuclear magnetic resonance (NMR), infrared (IR), ultraviolet-visible (UV-Vis), and mass spectrometry (MS) characteristics of this compound. The information presented is based on the known spectroscopic data of the parent compound, benzofuroxan, and related fluorinated aromatic compounds, offering a predictive yet thorough analysis.

Introduction to 5-Fluorobenzofuroxan

Benzofuroxans are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities.^[1] These activities often stem from their role as nitric oxide (NO) donors, which can modulate various physiological and pathological processes. The introduction of a fluorine atom at the 5-position of the benzofuroxan ring is expected to influence its electronic properties, and consequently, its reactivity and biological profile. Understanding the spectroscopic signature of **5-fluorobenzofuroxan** is crucial for its unambiguous identification, characterization, and further development as a potential therapeutic agent.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **5-fluorobenzofuroxan**. These predictions are derived from the analysis of the parent benzofuroxan molecule and the known effects of fluorine substitution on aromatic systems.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Chemical Shifts for **5-Fluorobenzofuroxan**

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-4	7.8 - 8.0	dd	$J(\text{H-4}, \text{H-6}) \approx 2.5$, $J(\text{H-4}, \text{F-5}) \approx 9.0$
H-6	7.2 - 7.4	dd	$J(\text{H-6}, \text{H-7}) \approx 9.0$, $J(\text{H-6}, \text{F-5}) \approx 5.0$
H-7	7.6 - 7.8	d	$J(\text{H-7}, \text{H-6}) \approx 9.0$

Solvent: CDCl_3 . Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **5-Fluorobenzofuroxan**

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted Coupling Constant (J, Hz)
C-3a	110 - 115	
C-4	115 - 120	d, $^1J(\text{C-4}, \text{F-5}) \approx 250$
C-5	160 - 165	d, $^2J(\text{C-5}, \text{F-5}) \approx 25$
C-6	118 - 123	d, $^3J(\text{C-6}, \text{F-5}) \approx 8$
C-7	125 - 130	d, $^4J(\text{C-7}, \text{F-5}) \approx 3$
C-7a	150 - 155	

Solvent: CDCl_3 . Reference: CDCl_3 at 77.16 ppm.

Infrared (IR) Spectroscopy

Table 3: Predicted Characteristic IR Absorption Bands for **5-Fluorobenzofuroxan**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium
C=N Stretch (furoxan ring)	1650 - 1600	Medium to Strong
Aromatic C=C Stretch	1600 - 1450	Medium to Strong
N-O Stretch (furoxan ring)	1450 - 1350	Strong
C-F Stretch	1250 - 1150	Strong
Aromatic C-H Bend (out-of-plane)	900 - 700	Strong

Ultraviolet-Visible (UV-Vis) Spectroscopy

Table 4: Predicted UV-Vis Absorption Maxima for **5-Fluorobenzofuroxan**

Solvent	Predicted λ_{max} (nm)	Molar Absorptivity (ϵ , L·mol ⁻¹ ·cm ⁻¹)
Methanol	~260 and ~350	Moderate to High
Dichloromethane	~265 and ~355	Moderate to High

Mass Spectrometry (MS)

Table 5: Predicted Key Mass Spectrometry Fragments for **5-Fluorobenzofuroxan**

m/z	Predicted Fragment Ion
154	[M] ⁺ (Molecular Ion)
138	[M - O] ⁺
124	[M - NO] ⁺
110	[M - NO ₂] ⁺ or [M - O ₂] ⁺
94	[C ₆ H ₃ F] ⁺

Experimental Protocols

The following are detailed methodologies for the key experiments required to determine the spectroscopic properties of **5-fluorobenzofuroxan**.

Synthesis of 5-Fluorobenzofuroxan

5-Fluorobenzofuroxan can be synthesized from the corresponding 4-fluoro-2-nitroaniline.^[1]

Procedure:

- Dissolve 4-fluoro-2-nitroaniline in a suitable solvent such as acetic acid.
- Add an oxidizing agent, for example, sodium hypochlorite (NaOCl) solution, dropwise to the stirred solution at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-water to precipitate the product.
- Filter the crude product, wash with water, and dry under vacuum.
- Purify the crude product by recrystallization from a suitable solvent like ethanol or by column chromatography on silica gel.

NMR Spectroscopy

¹H and ¹³C NMR Spectra Acquisition:

- Prepare a sample by dissolving approximately 5-10 mg of purified **5-fluorobenzofuroxan** in about 0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% TMS as an internal standard.
- Transfer the solution to a 5 mm NMR tube.
- Acquire the ¹H NMR spectrum on a 400 MHz (or higher) spectrometer. Set the spectral width to cover the range of 0-10 ppm. Use a sufficient number of scans to obtain a good signal-to-noise ratio.

- Acquire the ^{13}C NMR spectrum on the same instrument, typically at a frequency of 100 MHz. Set the spectral width to cover the range of 0-200 ppm. Use proton decoupling to simplify the spectrum.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR)-FTIR Spectroscopy:

- Ensure the ATR crystal of the FTIR spectrometer is clean.
- Place a small amount of the solid, purified **5-fluorobenzofuroxan** directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.
- Collect a background spectrum of the empty ATR crystal and subtract it from the sample spectrum.

UV-Vis Spectroscopy

UV-Vis Spectrum Acquisition:

- Prepare a stock solution of **5-fluorobenzofuroxan** in a UV-grade solvent (e.g., methanol or dichloromethane) of a known concentration (e.g., 1 mg/mL).
- From the stock solution, prepare a dilute solution to have an absorbance in the range of 0.1-1.0.
- Use a quartz cuvette with a 1 cm path length.
- Record the UV-Vis spectrum from 200 to 800 nm, using the pure solvent as a blank.
- Identify the wavelengths of maximum absorbance (λ_{max}).

Mass Spectrometry

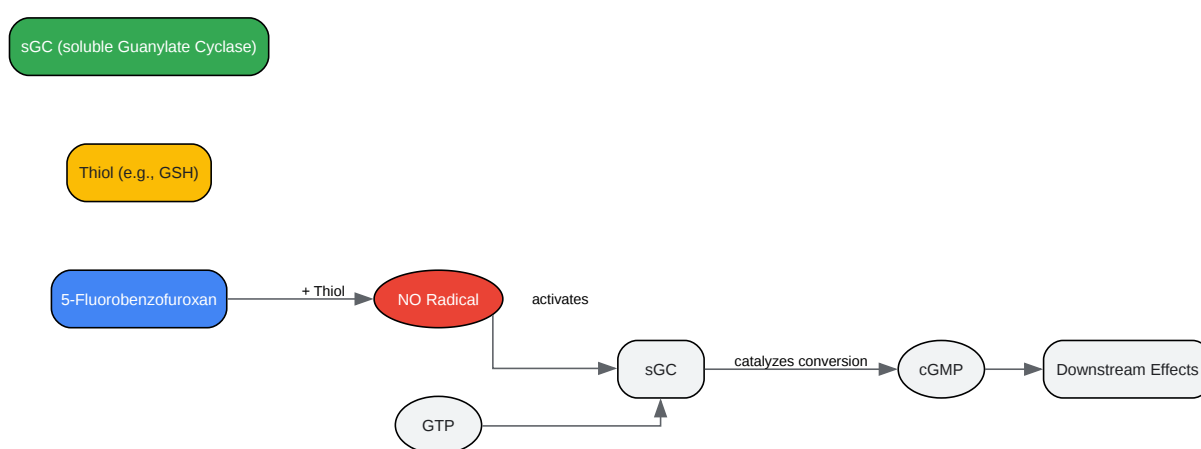
Electron Ionization-Mass Spectrometry (EI-MS):

- Introduce a small amount of the sample into the mass spectrometer, either via a direct insertion probe or after separation by gas chromatography (if the compound is sufficiently volatile and thermally stable).
- Ionize the sample using a standard electron energy of 70 eV.
- Analyze the resulting ions using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Record the mass spectrum, showing the relative abundance of ions as a function of their mass-to-charge ratio (m/z).

Visualizations

Proposed Signaling Pathway

Benzofuroxans are known to act as NO donors, particularly in the presence of thiols like glutathione (GSH). The released NO can then activate soluble guanylate cyclase (sGC), leading to the production of cyclic guanosine monophosphate (cGMP), a second messenger involved in various signaling pathways.

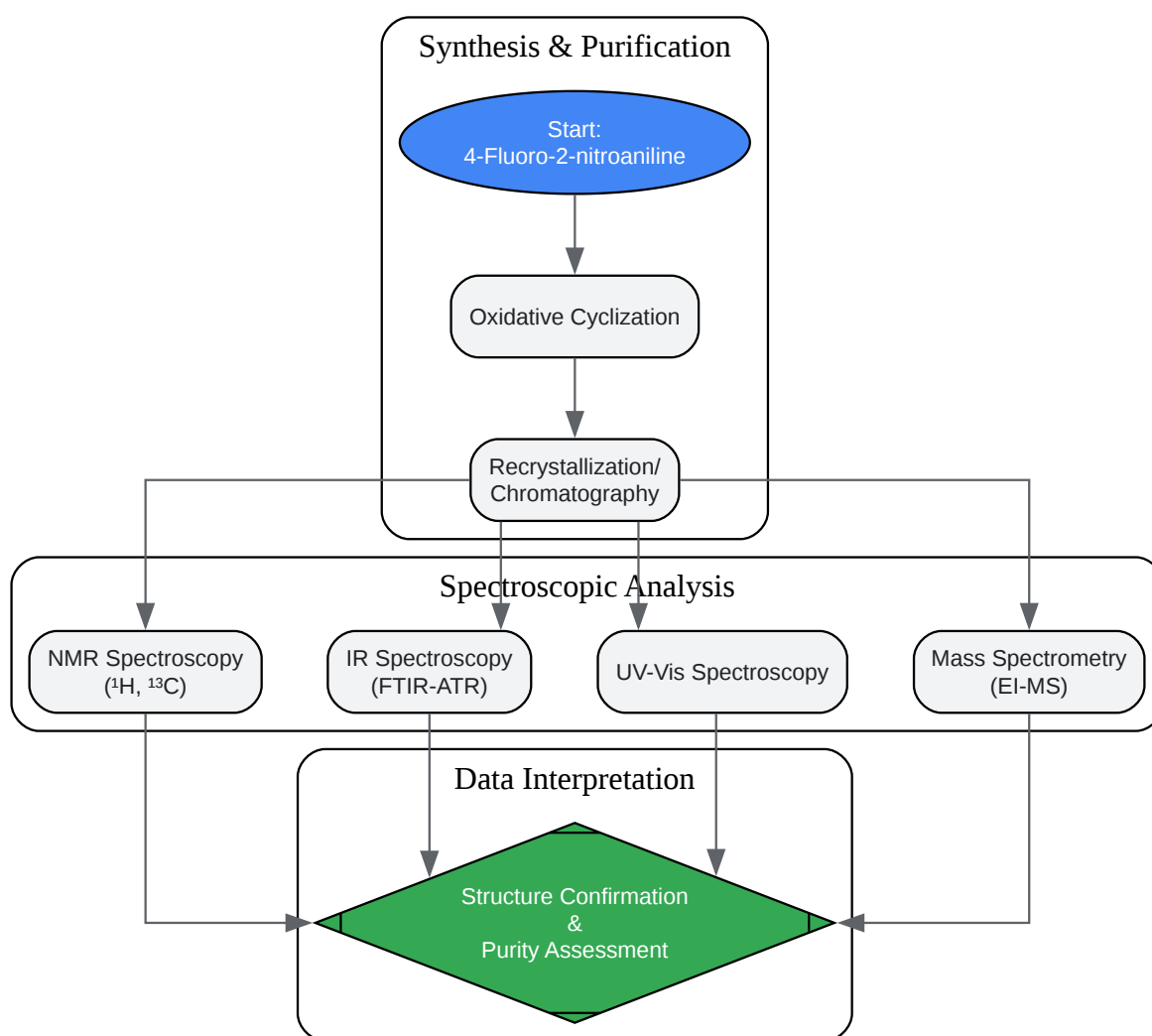


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Caption: Proposed NO-mediated signaling pathway of **5-fluorobenzofuroxan**.

Experimental Workflow

The following diagram illustrates a typical workflow for the complete spectroscopic characterization of **5-fluorobenzofuroxan**.

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Caption: Workflow for the synthesis and spectroscopic characterization of **5-fluorobenzofuroxan**.

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References

- 1. researchgate.net [researchgate.net]
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